

# Application Notes and Protocols: Preparation of HT-2157 Stock Solutions

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## Compound of Interest

Compound Name: HT-2157

Cat. No.: B1673417

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Audience: Researchers, scientists, and drug development professionals.

## 1. Introduction

**HT-2157**, also known as SNAP 37889, is a selective, high-affinity, and competitive antagonist of the galanin-3 receptor (Gal3).[1] Its chemical formula is C<sub>21</sub>H<sub>13</sub>F<sub>3</sub>N<sub>2</sub>O, with a molecular weight of approximately 366.34 g/mol.[1][2][3][4] This document provides detailed protocols for the preparation of stock solutions of **HT-2157** for both in vitro and in vivo research applications. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results. **HT-2157** typically appears as a yellow to orange solid.[3][4]

## 2. Quantitative Data Summary

The following table summarizes the key quantitative information for **HT-2157**.

Property	Value	Source(s)
Molecular Formula	C21H13F3N2O	[1][3][4][5]
Molecular Weight	366.34 g/mol	[1][2][3][4]
CAS Number	303149-14-6	[2][3][4][5]
Appearance	Yellow to orange solid	[3][4]
Purity	≥ 98.0%	[4]
Solubility (DMSO)	≥ 29 mg/mL (79.16 mM)	[1][4]
Solubility (DMF)	30 mg/mL	[5]
Solubility (Ethanol)	5 mg/mL	[5]
Storage (Solid)	4°C, stored under nitrogen	[1][3]
Storage (Stock Solution)	-20°C for 1 month or -80°C for 6 months	[6]

### 3. Experimental Protocols

#### 3.1. Materials

- **HT-2157** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- N,N-Dimethylformamide (DMF), anhydrous
- Ethanol, 200 proof
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

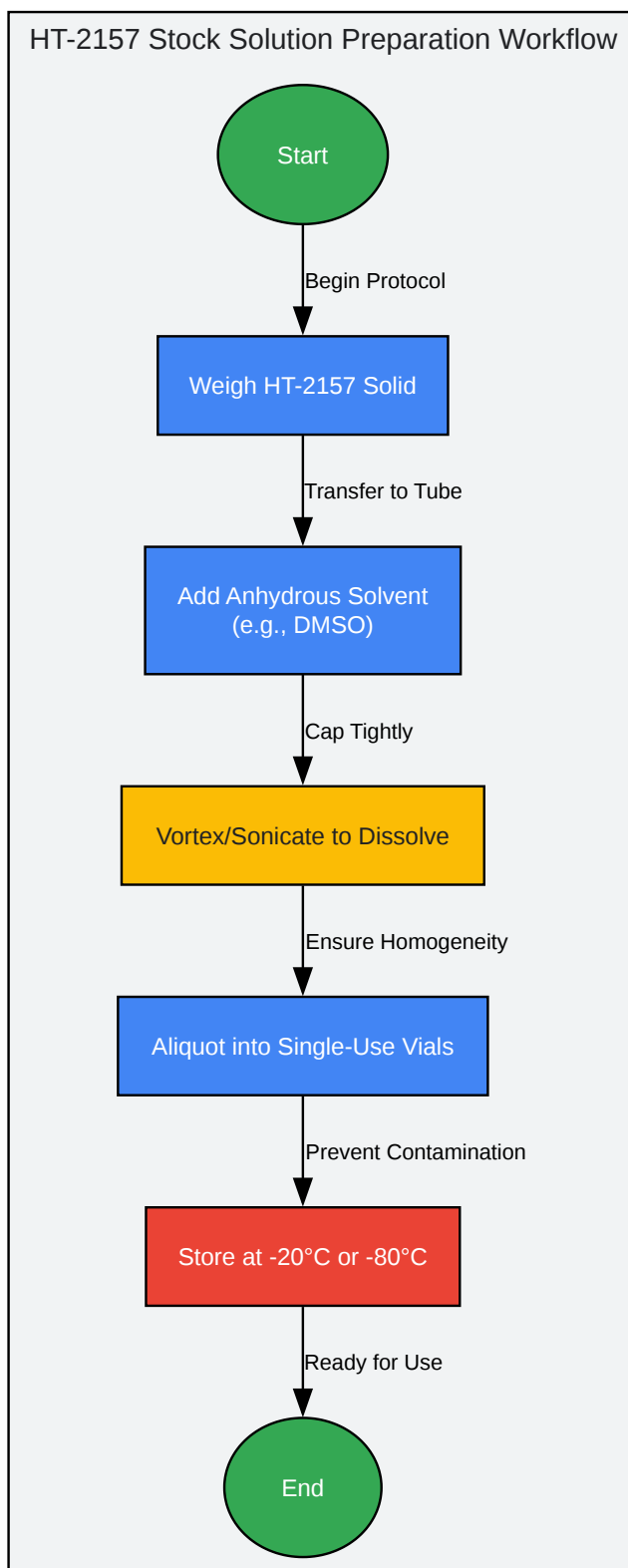
### 3.2. Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **HT-2157** in DMSO, a common solvent for in vitro studies.

- Pre-weighing Preparation: Before opening, bring the vial of **HT-2157** to room temperature to prevent condensation.
- Weighing **HT-2157**: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **HT-2157**. For example, to prepare 1 mL of a 10 mM solution, weigh out 3.66 mg of **HT-2157**.
  - Calculation:
    - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
    - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
    - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
    - $0.00001 \text{ mol} \times 366.34 \text{ g/mol} = 0.00366 \text{ g} = 3.66 \text{ mg}$
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **HT-2157**. For the example above, add 1 mL of DMSO.
- Dissolution: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. If precipitation or phase separation occurs, gentle warming and/or sonication can be used to aid dissolution.<sup>[6]</sup>
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber vials to avoid repeated freeze-thaw cycles.<sup>[6]</sup> Store the aliquots at -20°C for up to one month or at -80°C for up to six months.<sup>[6]</sup>

### 4. Visualization of Experimental Workflow

The following diagram illustrates the workflow for preparing an **HT-2157** stock solution.



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of HT-2157 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673417#preparing-ht-2157-stock-solutions>]

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